

# Moxidectin-d3 chemical structure and properties

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## Compound of Interest

Compound Name: Moxidectin-d3

Cat. No.: B15622884

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An In-Depth Technical Guide to **Moxidectin-d3**

## Introduction

**Moxidectin-d3** is the deuterated form of Moxidectin, a second-generation macrocyclic lactone anthelmintic.[1] Moxidectin itself is a potent, broad-spectrum endectocide effective against a wide range of internal and external parasites, including nematodes and insects.[1][2] Derived from the fermentation of *Streptomyces cyanogriseus*, Moxidectin is a semi-synthetic derivative of nemadectin.[3][4][5][6] Due to its isotopic labeling, **Moxidectin-d3** serves as an ideal internal standard for the quantification of Moxidectin in various biological matrices using mass spectrometry-based assays.[7][8] This guide provides a detailed overview of its chemical structure, properties, and applications for researchers and drug development professionals.

## Chemical Structure and Properties

**Moxidectin-d3** shares the core structure of Moxidectin, a 16-membered pentacyclic lactone of the milbemycin class.[2][3] The key distinction is the presence of three deuterium atoms on the methoxime moiety at the C23 position, which provides a distinct mass difference for isotopic dilution analysis.[7][9]

Image of **Moxidectin-d3** Structure: (A 2D chemical structure diagram of **Moxidectin-d3** would be placed here in a full whitepaper. The structure can be visualized from the SMILES string provided in the table below.)

## Physicochemical and Spectroscopic Data

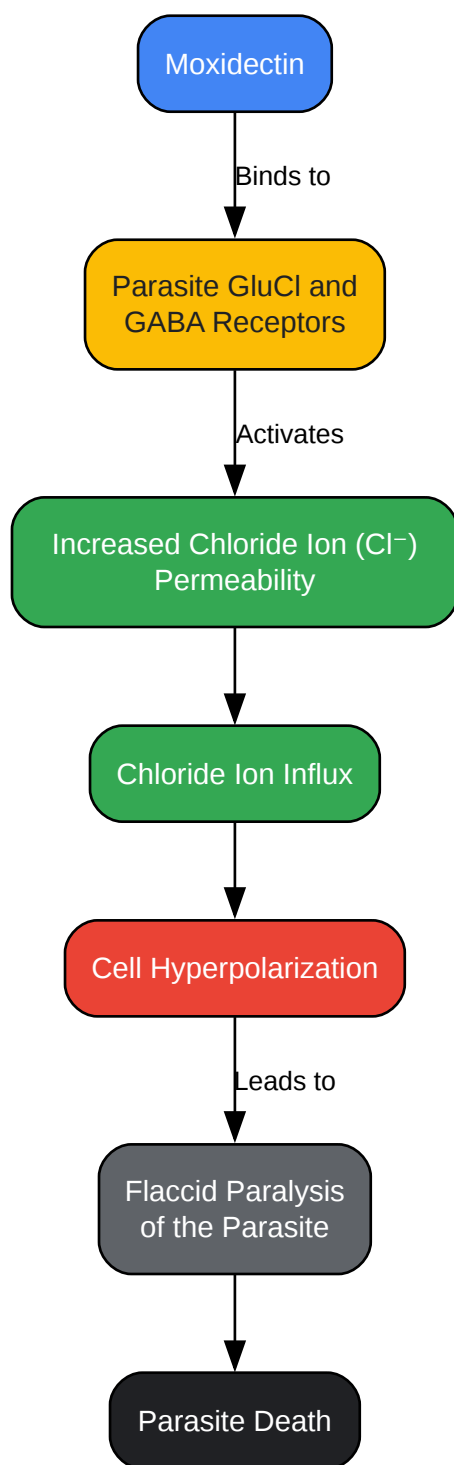
The key quantitative properties of **Moxidectin-d3** are summarized in the table below for easy reference.

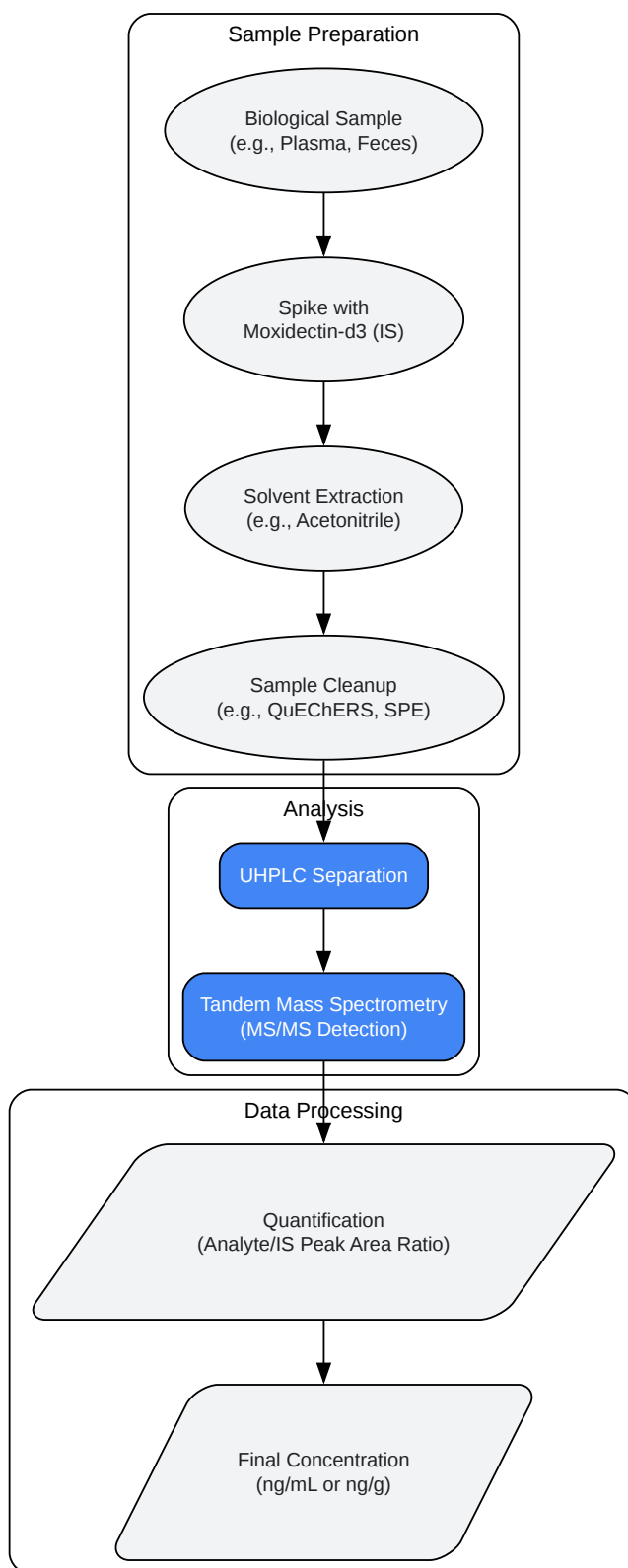
Property	Value	Reference
Molecular Formula	C <sub>37</sub> H <sub>50</sub> D <sub>3</sub> NO <sub>8</sub>	<a href="#">[7]</a> <a href="#">[9]</a>
Formula Weight	642.8 g/mol	<a href="#">[7]</a> <a href="#">[9]</a>
Synonyms	CL-301423-d3	<a href="#">[7]</a>
Physical State	Solid	<a href="#">[7]</a>
Isotopic Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> )	<a href="#">[7]</a>
Solubility	Soluble in Chloroform, Methanol	<a href="#">[7]</a>
Storage Temperature	-20°C	<a href="#">[7]</a> <a href="#">[9]</a>
Unlabeled CAS Number	113507-06-5	<a href="#">[9]</a>
Canonical SMILES	<chem>O=C([C@@]1([H])[C@@]2(O)[C@@]3([H])--INVALID-LINK--C(C)=C1)O[C@@]4([H])C--INVALID-LINK--C=C/C=C2\CO3"&gt;C@([H])O[C@@]5(O--INVALID-LINK----INVALID-LINK--C(C5)=N\OC([2H])([2H])[2H])C4</chem>	<a href="#">[7]</a>
InChI Key	YZBLFMPOMVTDJY-IWISJQJSSA-N	<a href="#">[7]</a>

## Mechanism of Action (Moxidectin)

As an isotopologue, **Moxidectin-d3** is expected to have the same biological mechanism of action as Moxidectin. The primary antiparasitic effect is achieved through potent modulation of invertebrate-specific neurotransmitter receptors.

Moxidectin selectively binds to glutamate-gated chloride ion channels (GluCl) and gamma-aminobutyric acid (GABA) receptors, which are critical to nerve and muscle cell function in parasites like nematodes.[1][2][10][11] This binding action increases the permeability of the cell membrane to chloride ions, leading to a significant influx.[2][10] The resulting hyperpolarization of the neuronal or muscular cells disrupts neurotransmission, causing flaccid paralysis and ultimately the death of the parasite.[2][10][11]





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